

# Reveromycin C: Application Notes and Protocols for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reveromycin C*

Cat. No.: *B1146581*

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## Abstract

**Reveromycin C** is a polyketide antibiotic produced by *Streptomyces* sp. that has garnered interest for its potent biological activities, including anti-cancer and anti-osteoporotic effects. These application notes provide detailed protocols for the preparation of **Reveromycin C** solutions and an overview of its stability. Furthermore, a protocol for a cell-based cytotoxicity assay is provided, along with a diagram of its molecular mechanism of action to aid researchers in their experimental design.

## Chemical Information

Property	Value
Molecular Formula	C <sub>37</sub> H <sub>54</sub> O <sub>11</sub>
Molecular Weight	674.8 g/mol
CAS Number	144860-69-5
Purity	>95% by HPLC[1][2]

## Solution Preparation and Stability Solubility

**Reveromycin C** exhibits solubility in various organic solvents but is poorly soluble in aqueous solutions. Researchers should select the appropriate solvent based on their experimental needs and cell culture conditions, keeping in mind the potential toxicity of the solvent to the cells.

Solvent	Solubility	Reference
Methanol	Soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Ethanol	Soluble	<a href="#">[3]</a>
DMSO	Soluble	
DMF	Soluble	
Ethyl acetate	Soluble	
Water	Poorly soluble	
Acids	Poorly soluble	

## Stock Solution Preparation Protocol

This protocol describes the preparation of a 10 mM stock solution of **Reveromycin C** in DMSO.

Materials:

- **Reveromycin C** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), sterile
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Procedure:

- Equilibrate the **Reveromycin C** vial to room temperature before opening to prevent condensation.

- Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Reveromycin C** (MW: 674.8 g/mol), you would add 148.2  $\mu$ L of DMSO.
- Add the calculated volume of DMSO to the vial of **Reveromycin C**.
- Vortex briefly to dissolve the powder completely.
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.

## Storage and Stability

Proper storage of **Reveromycin C** is crucial to maintain its biological activity.

Storage of Lyophilized Powder:

- Store the lyophilized powder at -20°C for long-term storage.

Storage of Stock Solutions:

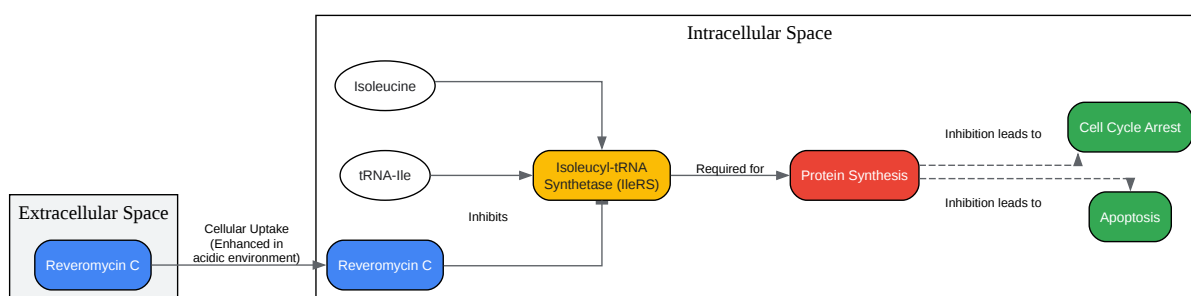
- Store stock solutions in DMSO at -20°C.
- It is recommended to use freshly prepared solutions for experiments.
- Avoid repeated freeze-thaw cycles, which can lead to degradation. Aliquoting the stock solution is highly recommended.

Stability Considerations:

- Reveromycin A, a closely related compound, has been shown to undergo a spiroacetal rearrangement under acidic conditions, which can reduce its biological activity. It is advisable to avoid acidic conditions when working with **Reveromycin C** solutions.
- While specific quantitative stability data for **Reveromycin C** in solution is limited, general guidelines for storing organic compounds in DMSO suggest that they are stable for several weeks to months at -20°C. For sensitive experiments, it is best to use a fresh stock or a solution that has been stored for a minimal amount of time.

## Mechanism of Action

**Reveromycin C** exerts its biological effects primarily through the inhibition of eukaryotic isoleucyl-tRNA synthetase (IleRS). This enzyme is critical for protein synthesis as it attaches the amino acid isoleucine to its corresponding tRNA molecule. By inhibiting IleRS, **Reveromycin C** effectively halts protein synthesis, leading to cell cycle arrest and apoptosis. This mechanism is particularly effective in cells with high metabolic activity and protein turnover, such as cancer cells and osteoclasts. The acidic microenvironment often found in tumors and at sites of bone resorption enhances the cellular uptake of Reveromycin A, a similar compound, suggesting a potential for targeted activity of **Reveromycin C** in such environments.



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Mechanism of action of **Reveromycin C**.

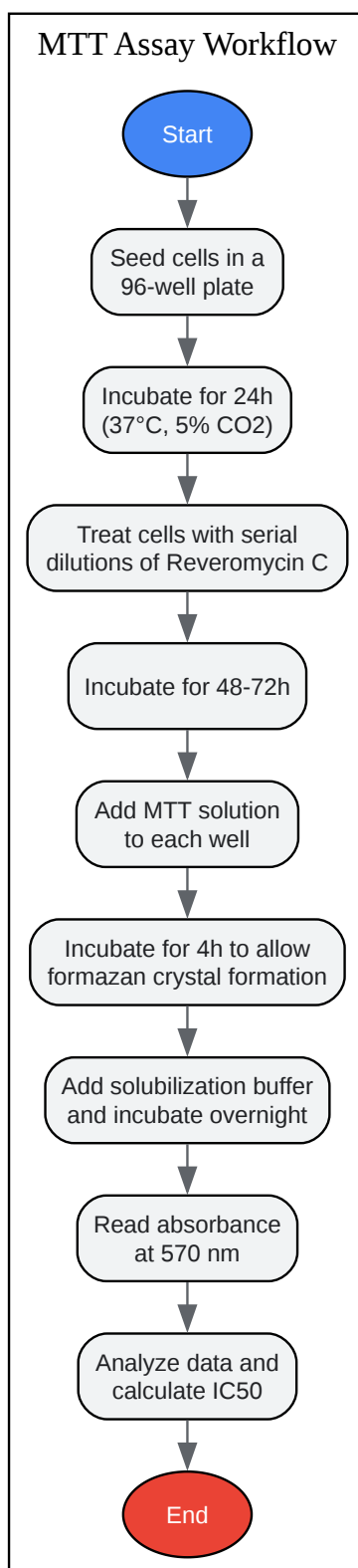
## Experimental Protocols

### In Vitro Cytotoxicity Assay using MTT

This protocol provides a method to assess the cytotoxic effects of **Reveromycin C** on a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Reveromycin C** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Plate reader



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)